

A Comprehensive Guide to the Synonyms and Properties of 2,3-Dimethylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylbenzoic acid

Cat. No.: B195844

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms, physicochemical properties, and a representative synthetic protocol for **2,3-dimethylbenzoic acid**, a key intermediate in various chemical syntheses.

Introduction

2,3-Dimethylbenzoic acid, with the CAS number 603-79-2, is an aromatic carboxylic acid.^[1] Its structure consists of a benzoic acid core with two methyl groups substituted at the 2 and 3 positions of the benzene ring. This compound serves as a valuable building block in the synthesis of pharmaceuticals and other bioactive molecules.^[1] For instance, it is utilized in the creation of pyridyl benzamides, which are under investigation as inhibitors for *Trypanosoma brucei*, the parasite responsible for African sleeping sickness.^[1]

Nomenclature and Synonyms

In chemical literature and databases, **2,3-dimethylbenzoic acid** is known by several alternative names. A comprehensive list of these synonyms is crucial for effective literature searches and unambiguous identification of the compound.

| Synonym | Type | Reference |
|-----------------------------|-----------------|---|
| 2,3-Dimethylbenzoic acid | IUPAC Name | [2] [3] |
| Hemellitic acid | Common Name | [2] [4] [5] [6] |
| 2,3-Xylic acid | Common Name | [2] |
| Benzoic acid, 2,3-dimethyl- | Systematic Name | [2] [4] [5] [6] |
| o-Xylene-3-carboxylic Acid | Systematic Name | [2] [7] |
| vic.-o-Xylylic acid | Trivial Name | [2] [8] |

Physicochemical Properties

A summary of the key physicochemical properties of **2,3-dimethylbenzoic acid** is presented below. These properties are essential for its handling, characterization, and application in chemical reactions.

| Property | Value | Reference |
|---------------------|---------------------------------------|---|
| Molecular Formula | C9H10O2 | [1] [2] [3] [5] [8] [9] |
| Molecular Weight | 150.17 g/mol | [1] [2] [3] [8] |
| Appearance | White to off-white crystalline powder | [1] [4] |
| Melting Point | 144-146 °C | [1] [4] [10] [11] |
| Boiling Point | 281.5 ± 9.0 °C at 760 mmHg | [1] |
| Density | Approximately 1.1 ± 0.1 g/cm³ | [1] |
| Flash Point | 129.6 ± 13.4 °C | [1] |
| pKa | 3.771 (at 25°C) | [4] [10] |
| Solubility in Water | Very soluble | [9] |

Experimental Protocol: A Representative Synthesis

While multiple synthetic routes to **2,3-dimethylbenzoic acid** exist, a common laboratory-scale preparation involves the oxidation of 2,3-dimethylbenzaldehyde. The following is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety assessments.

Reaction: Oxidation of 2,3-dimethylbenzaldehyde to **2,3-dimethylbenzoic acid**.

Reagents and Materials:

- 2,3-Dimethylbenzaldehyde
- Potassium permanganate (KMnO₄) or other suitable oxidizing agent
- Sodium hydroxide (NaOH) or other base
- Hydrochloric acid (HCl) or other acid for workup
- Distilled water
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Filtration apparatus
- pH paper or meter

Procedure:

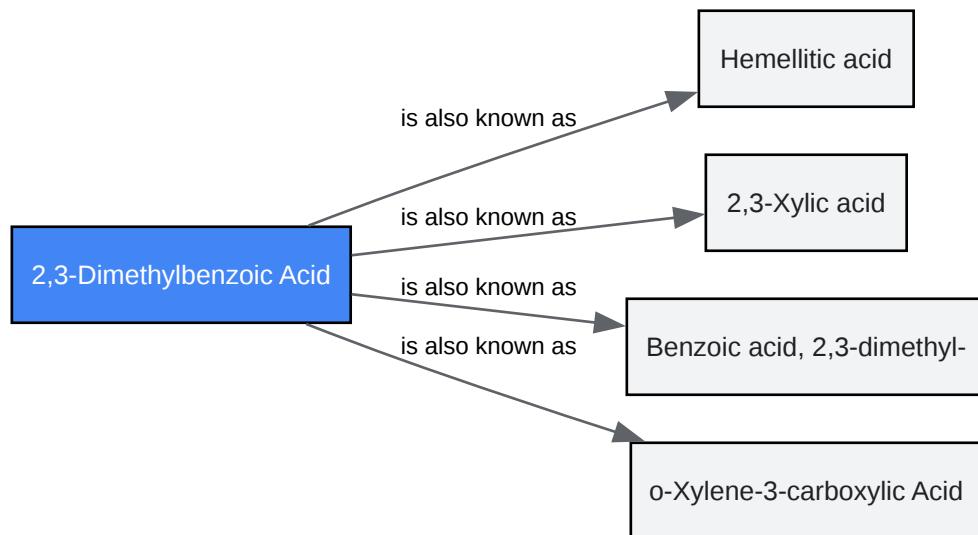
- Dissolution: Dissolve 2,3-dimethylbenzaldehyde in a suitable solvent in a round-bottom flask equipped with a reflux condenser and a stirrer.

- Oxidation: Prepare a solution of the oxidizing agent (e.g., potassium permanganate in water, potentially with a phase-transfer catalyst if the aldehyde is not water-soluble). Add the oxidizing agent solution to the aldehyde solution portion-wise, controlling the temperature as the reaction is often exothermic.
- Reaction Monitoring: Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup:
 - Quench any remaining oxidizing agent (e.g., with sodium bisulfite for KMnO₄).
 - Filter the reaction mixture to remove any solid byproducts (e.g., manganese dioxide).
 - Make the filtrate basic with a sodium hydroxide solution to ensure the product is in its carboxylate salt form, which is water-soluble.
 - Wash the aqueous solution with an organic solvent (e.g., diethyl ether) to remove any unreacted starting material or non-acidic impurities.
 - Acidify the aqueous layer with hydrochloric acid until the pH is acidic, which will precipitate the **2,3-dimethylbenzoic acid**.
- Isolation and Purification:
 - Collect the precipitated solid by filtration.
 - Wash the solid with cold water to remove any inorganic salts.
 - Dry the product.
 - Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture.[10]

Note: This is a generalized procedure. For a specific and detailed experimental protocol, it is recommended to consult primary literature sources such as *Organic Syntheses* or relevant journal articles.[12]

Visualizing the Nomenclature

The following diagram illustrates the relationship between the primary IUPAC name and its common synonyms.



[Click to download full resolution via product page](#)

Caption: Relationship of Synonyms for **2,3-Dimethylbenzoic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. 2,3-Dimethylbenzoic acid | C9H10O2 | CID 11782 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,3-DIMETHYLBENZOIC ACID | CAS 603-79-2 [matrix-fine-chemicals.com]
- 4. chembk.com [chembk.com]
- 5. Benzoic acid, 2,3-dimethyl- [webbook.nist.gov]
- 6. GSRS [gsrs.ncats.nih.gov]

- 7. 2,3-Dimethylbenzoic Acid | CymitQuimica [cymitquimica.com]
- 8. scbt.com [scbt.com]
- 9. 2,3-Dimethylbenzoic acid(603-79-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 10. 2,3-Dimethylbenzoic acid | 603-79-2 [chemicalbook.com]
- 11. 2,3-Dimethylbenzoic acid 98 603-79-2 [sigmaaldrich.com]
- 12. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [A Comprehensive Guide to the Synonyms and Properties of 2,3-Dimethylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195844#synonyms-for-2-3-dimethylbenzoic-acid-in-chemical-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com